

C.I. Vat Yellow 33 chemical structure and properties

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Compound of Interest

Compound Name: C.I. Vat Yellow 33

Cat. No.: B076505

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In-Depth Technical Guide to C.I. Vat Yellow 33

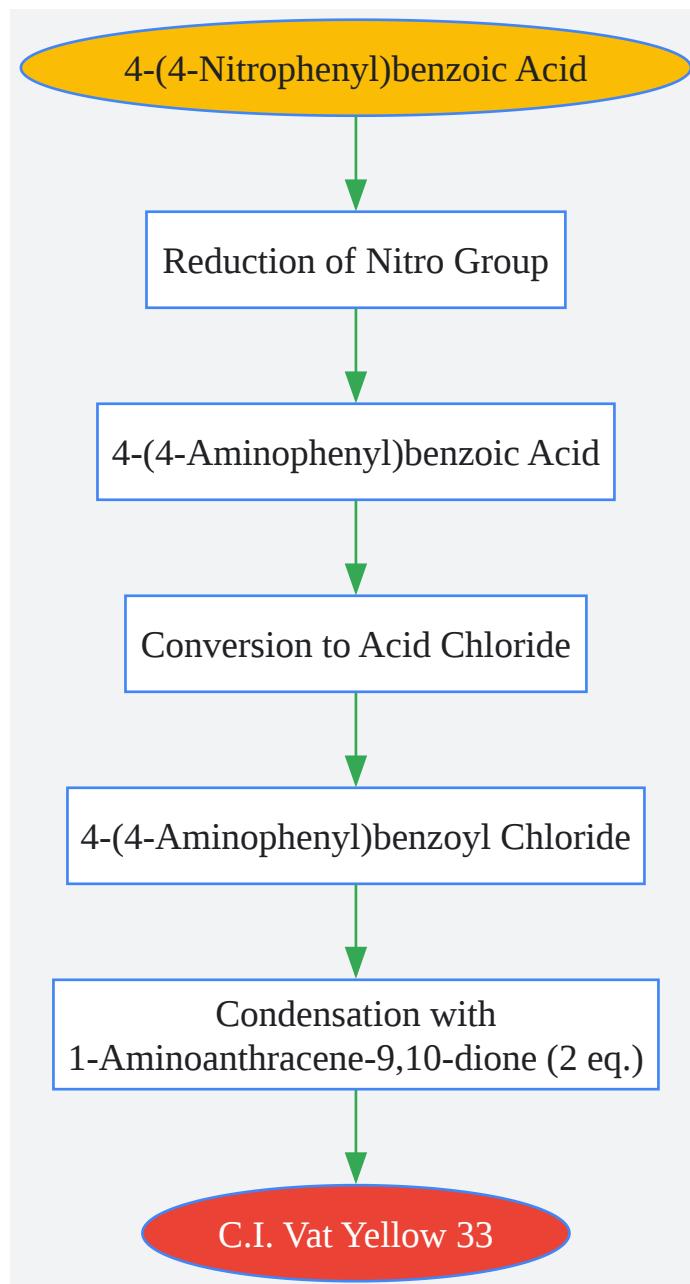
This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **C.I. Vat Yellow 33**, tailored for researchers, scientists, and professionals in drug development and materials science.

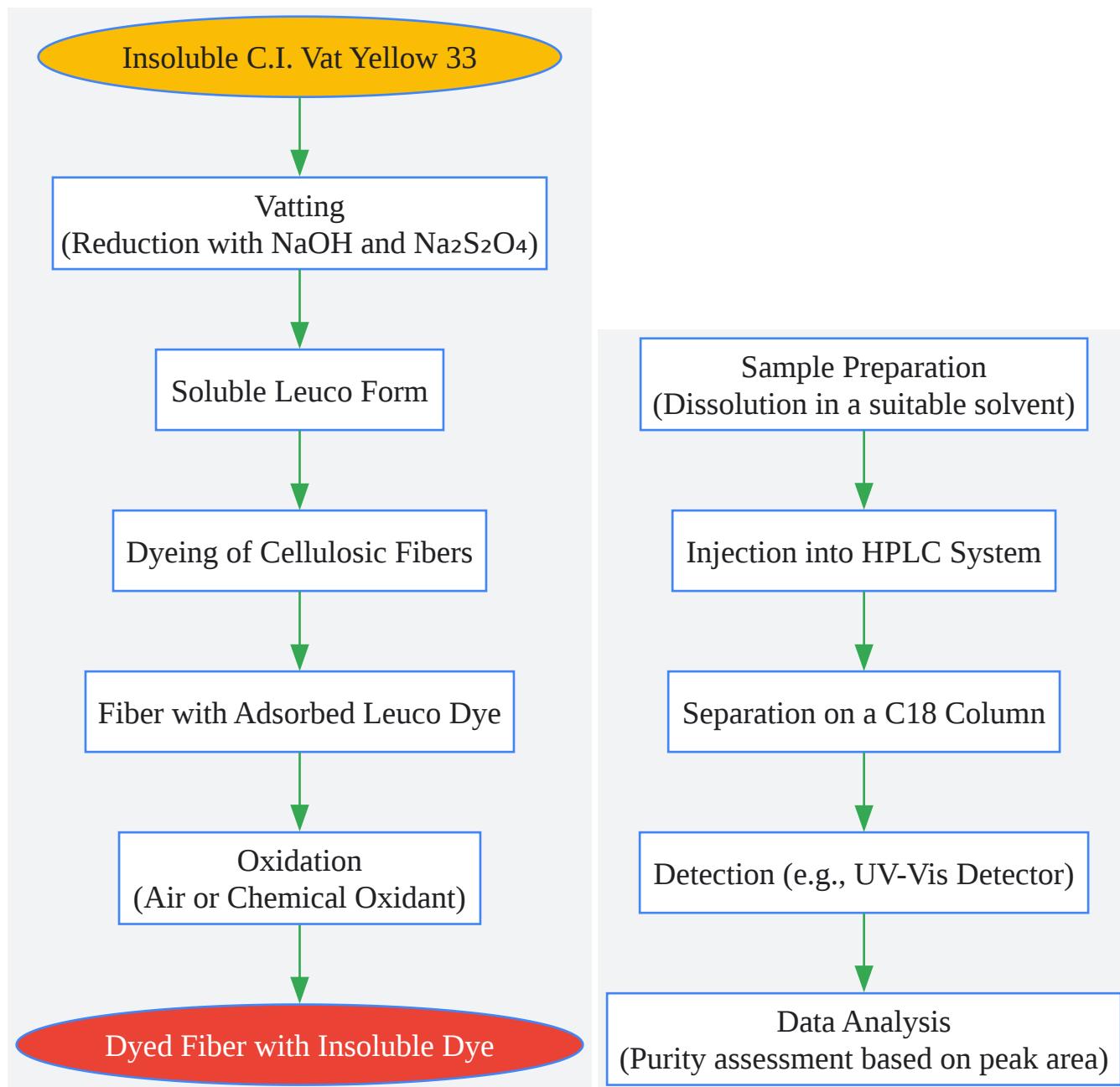
Introduction

C.I. Vat Yellow 33 is a synthetic organic dyestuff belonging to the anthraquinone class of vat dyes.^[1] Vat dyes are characterized by their insolubility in water and their application process, which involves a reduction step to a water-soluble "leuco" form, followed by re-oxidation to the insoluble pigment within the substrate.^[2] This process imparts exceptional fastness properties, particularly to light and washing, making them highly valuable for dyeing cellulosic fibers such as cotton and linen.^{[2][3]} **C.I. Vat Yellow 33** produces a brilliant yellow hue and is utilized in textile dyeing and printing.^{[1][4]}

Chemical Structure and Identification

The chemical structure of **C.I. Vat Yellow 33** is based on a complex anthraquinone scaffold. Its systematic IUPAC name is 4',4"-Diazenediylbis[N-(9,10-dioxo-9,10-dihydroanthracen-1-yl)[1,1'-biphenyl]-4-carboxamide].^[5]



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References

- 1. Low Price Vat Yellow 33 Dyes Suppliers, Manufacturers, Factory - Fucai Chem [colorfuldyes.com]
- 2. Dayglo Color Corporation [dayglo.in]
- 3. Chemical Dyes C I Vat Yellow 33 Vat Yellow F3G Vat Dyes Water Retardant [m.synthetic-dyes.com]
- 4. worlddyeviariety.com [worlddyeviariety.com]
- 5. C.I. Vat Yellow 33 | SIELC Technologies [sielc.com]
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